

HPLC-MS/MS method for quantification of Tiotropium Bromide Monohydrate in plasma

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Compound of Interest

Compound Name: *Tiotropium Bromide Monohydrate*

Cat. No.: *B3425349*

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Application Note: Quantification of Tiotropium in Human Plasma via HPLC-MS/MS

Abstract

This application note details a sensitive and robust High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) method for the quantification of **Tiotropium Bromide Monohydrate** in human plasma. The protocol employs a straightforward sample preparation technique, followed by rapid chromatographic separation and detection using a triple quadrupole mass spectrometer. This method is highly suitable for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring, offering a lower limit of quantification (LLOQ) in the sub-pg/mL range. The method has been compiled and adapted from established and validated procedures in the scientific literature.

Introduction

Tiotropium bromide is a long-acting muscarinic antagonist used in the management of chronic obstructive pulmonary disease (COPD).[1][2] Due to its administration via inhalation and subsequent low systemic bioavailability, plasma concentrations of tiotropium are typically very low.[2][3] Consequently, a highly sensitive and selective analytical method is required for its accurate quantification in biological matrices. This HPLC-MS/MS method provides the necessary sensitivity and specificity for the analysis of tiotropium in human plasma, making it a valuable tool for researchers, scientists, and drug development professionals.

Experimental

- **Tiotropium Bromide Monohydrate** reference standard
- Tiotropium-d3 (or other suitable internal standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Ultrapure water
- Human plasma (blank)

A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source, coupled to a high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system, is required.

Two primary methods for plasma sample preparation have been successfully employed: Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE).

Protocol 1: Solid-Phase Extraction (SPE)^{[1][3]}

- To 450 μ L of human plasma, add 50 μ L of the internal standard (Tiotropium-d3) working solution.^[3]
- Add 400 μ L of a suitable buffer.^[3]
- Vortex mix the sample.
- Load the mixture onto a pre-conditioned C18 SPE cartridge.^{[1][3]}
- Wash the cartridge with water, followed by 5% methanol in water.^[3]
- Elute the analyte with 50% methanol in water.^[3]

- The eluent can be directly injected into the HPLC-MS/MS system.[3]

Protocol 2: Dual-Stage Liquid-Liquid Extraction (LLE)[4][5][6]

This method is particularly effective for achieving ultra-sensitive, sub-pg/mL LLOQs.[5][6]

- To a plasma sample, add the internal standard.
- Perform the first liquid-liquid extraction.
- The resulting extract is then subjected to a second liquid-liquid extraction step to further reduce matrix effects and enhance sensitivity.[5]

The following table summarizes typical HPLC/UHPLC conditions for the separation of tiotropium.

Parameter	Condition
Column	Reversed-phase C18 or C8 column (e.g., Shim-pack™ Velox C18, 100 x 2.1 mm, 2.7 µm; Zorbax Eclipse XDB-C8, 150 mm x 4.6 mm, 5.0 µm)[3][7]
Mobile Phase A	0.1% Formic acid in water or 40mM Ammonium Acetate buffer[1][3]
Mobile Phase B	0.1% Formic acid in Acetonitrile or Methanol[1][3]
Gradient	A customized gradient elution is often used to ensure optimal peak shape and resolution.[3]
Flow Rate	0.2 - 0.4 mL/min[3][7]
Column Temperature	50 °C[3]
Injection Volume	30 - 40 µL[3][5]

The mass spectrometer is operated in the positive ion mode using Multiple Reaction Monitoring (MRM).

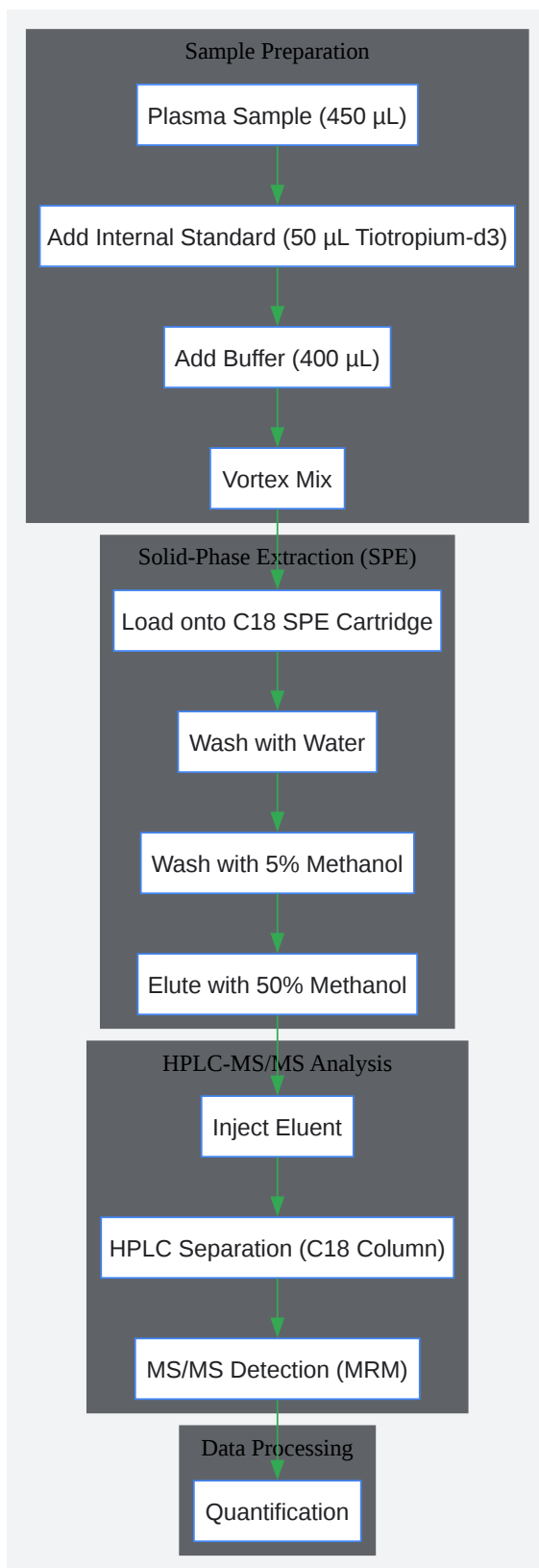
Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive[8]
MRM Transition (Tiotropium)	m/z 391.95 → 152.05[3]
MRM Transition (Tiotropium-d3)	m/z 395.00 → 155.20[3]
Collision Energy (CE)	-30 V[3]
Interface Temperature	400 °C[3]
Heat Block Temperature	500 °C[3]
Desolvation Line Temperature	200 °C[3]

Method Validation and Performance

The performance of HPLC-MS/MS methods for tiotropium quantification is summarized below.

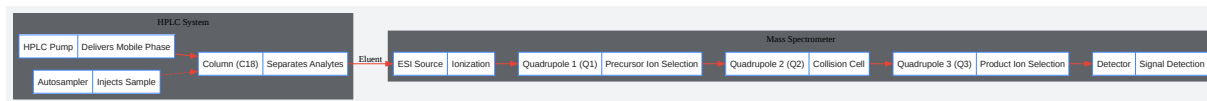
Parameter	Typical Value
Linearity Range	0.2 - 200 pg/mL[2][5][6]
Lower Limit of Quantification (LLOQ)	0.2 pg/mL[3][5][6]
Intra- and Inter-Assay Precision (%RSD)	< 15% (typically < 10%)[1][9]
Intra- and Inter-Assay Accuracy (%Bias)	Within ±15% (typically 85-115%)[8]
Mean Extraction Recovery	> 90%[1][8]

Visualized Protocols



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Caption: Experimental workflow for Tiotropium quantification.



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